

A Technical Guide to Biotin-PEG4-OH: Structure, Properties, and Applications

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Compound of Interest

Compound Name: **Biotin-PEG4-OH**

Cat. No.: **B11826218**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Biotin-PEG4-OH**, a bifunctional molecule widely utilized in biotechnology and pharmaceutical research. We will delve into its core structure, physicochemical properties, and its applications in bioconjugation, targeted drug delivery, and proteomics.

Core Structure of Biotin-PEG4-OH

Biotin-PEG4-OH is a versatile chemical tool composed of three key functional components: a biotin moiety, a hydrophilic tetra-polyethylene glycol (PEG4) spacer, and a terminal hydroxyl group (-OH).^[1] This unique combination of features makes it an invaluable reagent in various biochemical applications.

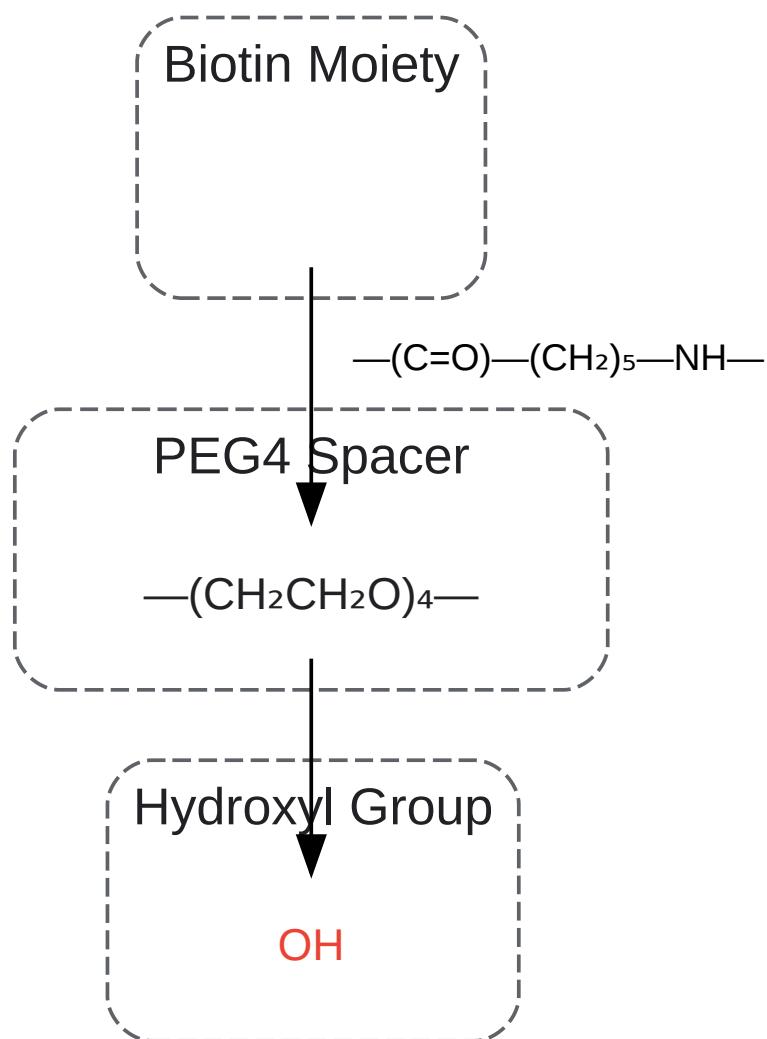
- **Biotin Moiety:** This is the biologically active portion of the molecule, also known as Vitamin H. It exhibits an extraordinarily high affinity for avidin and streptavidin proteins, forming one of the strongest non-covalent bonds known in nature. This interaction is the cornerstone of its utility in affinity-based detection and purification systems.
- **PEG4 Spacer:** The tetraethylene glycol (PEG4) linker is a flexible, hydrophilic chain that connects the biotin group to the terminal hydroxyl. This spacer arm is crucial as it increases the overall water solubility of the molecule and any conjugate it forms.^{[1][2]} Furthermore, it provides spatial separation between the biotin and the conjugated molecule, minimizing

steric hindrance and ensuring that the biotin can efficiently bind to the deep biotin-binding pocket of streptavidin.[3]

- Terminal Hydroxyl Group (-OH): The molecule is terminated with a primary hydroxyl group. This functional group serves as a reactive handle for further chemical modifications, allowing for its conjugation to other molecules of interest.[4][5] It can be derivatized to introduce other functional groups for subsequent coupling reactions.

Below is a diagram illustrating the chemical structure of **Biotin-PEG4-OH**.

Chemical Structure of Biotin-PEG4-OH



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A simplified representation of **Biotin-PEG4-OH**'s functional components.

Physicochemical Properties

The properties of **Biotin-PEG4-OH** make it suitable for a wide range of biological experiments. Its quantitative data are summarized in the table below for easy reference.

Property	Value	References
CAS Number	1217609-84-1	[1] [6] [7]
Molecular Formula	C ₁₈ H ₃₃ N ₃ O ₆ S	[4] [6] [7]
Molecular Weight	419.54 g/mol	[6] [7]
Appearance	White to off-white waxy solid or powder	[1] [6]
Purity	Typically ≥95%	[1] [7]
Solubility	Soluble in water and DMSO	[1] [5]
Storage Conditions	Store at -20°C or -5°C, keep dry and protected from light	[4] [7]

Key Applications in Research and Drug Development

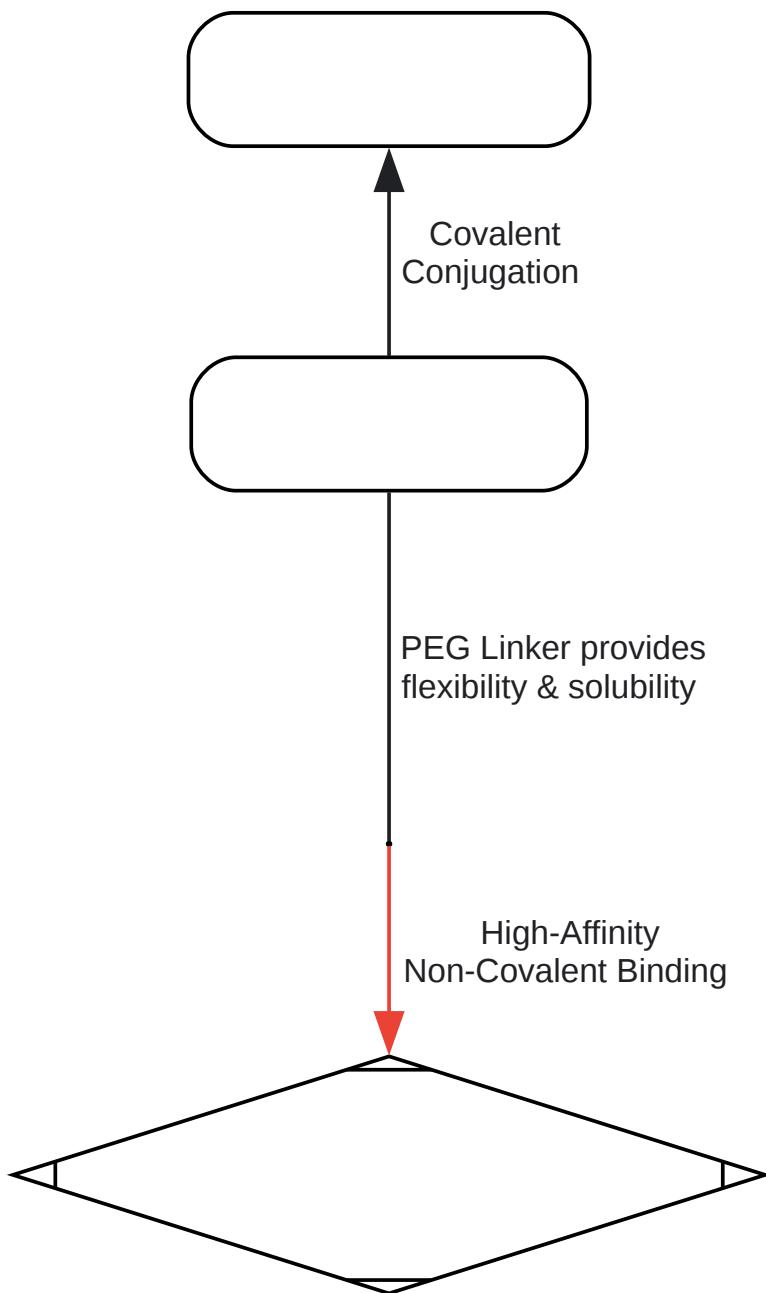
Biotin-PEG4-OH is a foundational reagent for creating more complex biotinylation tools. Its applications span diagnostics, proteomics, and the development of novel therapeutics.

- Bioconjugation and Labeling: The terminal hydroxyl group can be modified into other reactive moieties, such as an NHS ester, to facilitate the labeling of proteins, peptides, and antibodies on primary amines (e.g., lysine residues).[\[1\]](#)[\[3\]](#) This process, known as biotinylation, is fundamental for assays like ELISA, Western blotting, and immunohistochemistry.
- PROTAC Development: **Biotin-PEG4-OH** serves as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[\[8\]](#) PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation.

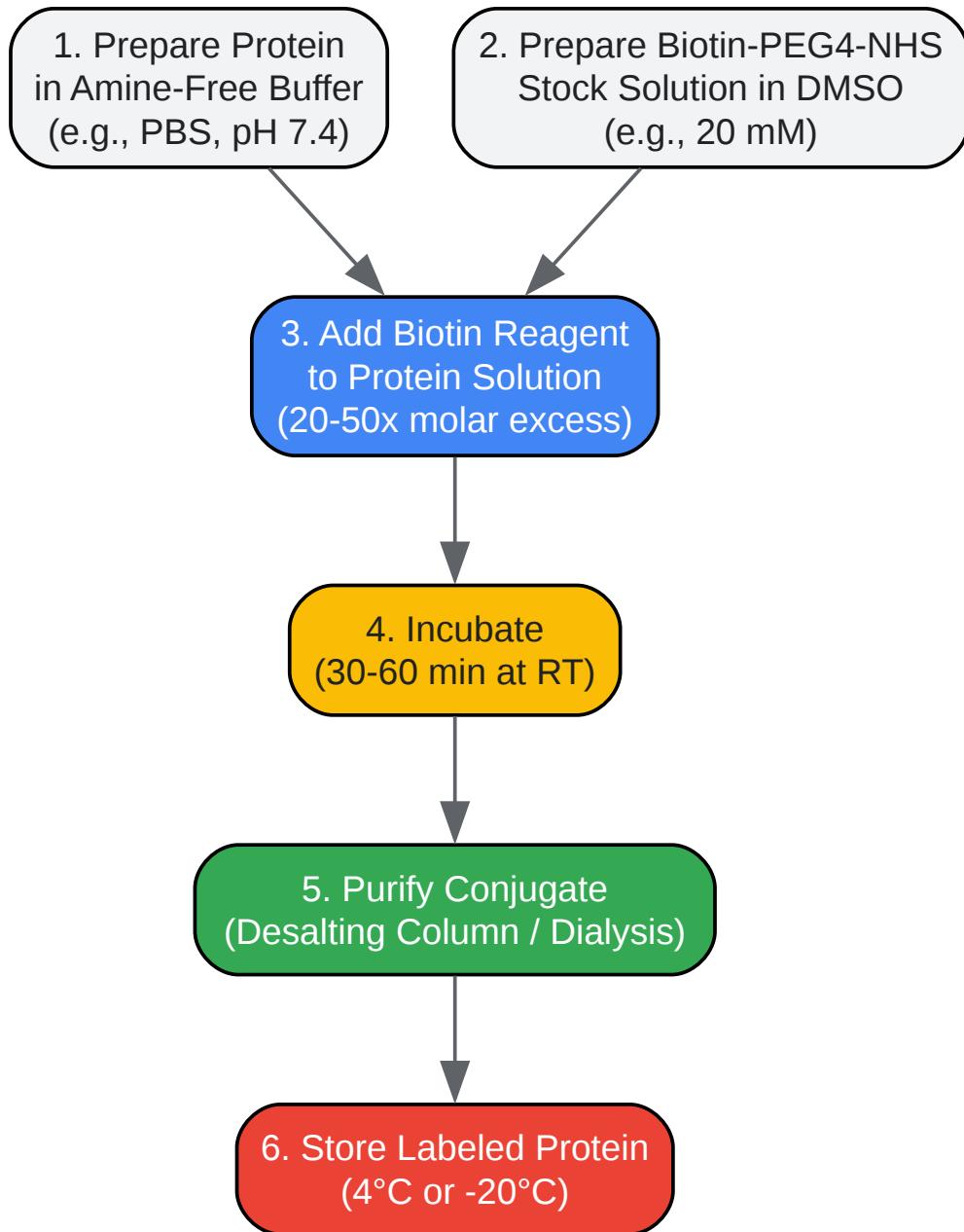
- **Drug Delivery and Targeting:** The biotin moiety can be used to target drugs or imaging agents to cells or tissues that overexpress the biotin vitamin transporter. The PEG linker enhances the solubility and pharmacokinetic profile of these conjugates.[1] It is also used for surface modification of nanoparticles and liposomes to facilitate targeting via the strong biotin-streptavidin interaction.[1]
- **Biosensors and Surface Chemistry:** It is used to modify surfaces for microarrays and biosensors, enabling the immobilization of streptavidin-conjugated molecules.[1]

The diagram below illustrates the fundamental principle of biotin-streptavidin binding, which underpins most applications of **Biotin-PEG4-OH** derivatives.

Biotin-Streptavidin Interaction Principle



Protein Biotinylation Workflow



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